

# Application Notes and Protocols: Citronellyl Formate in Fragrance Formulation

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## Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

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These application notes provide a comprehensive overview of **Citronellyl Formate**, a key ingredient in the fragrance industry, for professionals in research, development, and formulation. This document details its chemical properties, olfactory profile, and applications, alongside standardized protocols for its evaluation.

## Introduction to Citronellyl Formate

**Citronellyl Formate** (CAS No. 105-85-1) is an ester renowned for its fresh, floral, and fruity aroma.<sup>[1]</sup> It is a versatile ingredient used to impart a natural-smelling rosiness with green and citrus nuances to a wide array of fragranced products.<sup>[2][3]</sup> Chemically, it is the formate ester of citronellol.<sup>[4]</sup>

## Olfactory Profile and Applications

**Citronellyl Formate** possesses a complex and multifaceted scent profile, making it a valuable component in a perfumer's palette.

**Odor Description:** A fresh, green, and rosy scent with fruity undertones, often described as reminiscent of geranium, bergamot, and rose petals with hints of citrus and a subtle waxy, honey-like sweetness.<sup>[5][6]</sup>

**Applications in Fragrance Formulation:**

- **Floral Accords:** It is a cornerstone in the creation of realistic rose and geranium accords, providing a fresh, dewy petal character.<sup>[5]</sup><sup>[7]</sup> It also blends well in lily-of-the-valley (muguet) and other white floral compositions, adding a natural green lift.<sup>[8]</sup>
- **Fruity Compositions:** Its inherent fruitiness is leveraged in fragrances with notes of apricot and peach.<sup>[7]</sup>
- **Citrus and Fresh Scents:** The citrus and grapefruit rind-like facets of **Citronellyl Formate** make it an excellent top note ingredient to enhance freshness and sparkle in citrus and fougère fragrances.<sup>[7]</sup>
- **Functional Fragrances:** Due to its good stability, it is frequently used in personal care and household products such as soaps, lotions, shampoos, and detergents.<sup>[4]</sup><sup>[8]</sup><sup>[9]</sup> It is particularly effective in soap perfumes where its fresh character holds up well in alkaline conditions.<sup>[5]</sup>

**Recommended Usage Levels:** The concentration of **Citronellyl Formate** in a fragrance concentrate can range from traces up to 10%, depending on the desired effect.<sup>[5]</sup> In flavor concentrates, its use is much lower, typically up to 100 ppm.<sup>[6]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **Citronellyl Formate**.

Table 1: Physicochemical Properties of **Citronellyl Formate**

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	[4]
Molecular Weight	184.28 g/mol	[4]
CAS Number	105-85-1	[1]
Appearance	Clear, colorless to pale yellow liquid	[1]
Density	0.885 - 0.899 g/cm <sup>3</sup> at 25 °C	[1][2]
Boiling Point	230 - 236 °C	[1][2]
Flash Point	92 - 93 °C	[4]
Vapor Pressure	0.03 mmHg at 25 °C	[6]
Solubility	Soluble in alcohol and most oils; Insoluble in water.	[10]
log P	3.8 - 3.9	[4][6]
Refractive Index	1.440 - 1.450 at 20 °C	[2]
Odor Threshold	Data not available	[1][8]
Taste Threshold	20 ppm (floral, waxy, fruity, citrus, tangerine)	[10]

Table 2: Stability Profile of **Citronellyl Formate**

Condition	Stability	Reference
Overall	Generally stable	<a href="#">[4]</a>
Acidic Conditions	May hydrolyze to form formic acid	<a href="#">[2]</a>
Alkaline Conditions (e.g., Soap)	Good stability	<a href="#">[5]</a>
Oxidizing Conditions (e.g., Bleach)	Poor stability	<a href="#">[5]</a>
Fine Fragrance (Alcoholic)	Excellent stability	<a href="#">[11]</a>
Antiperspirant/Deodorant	Good stability	<a href="#">[5]</a>
Shampoo/Body Lotion	Good stability	<a href="#">[5]</a>
Powder Detergent	Moderate stability	<a href="#">[11]</a>

## Experimental Protocols

Detailed methodologies for the evaluation of **Citronellyl Formate** in fragrance applications are provided below.

## Sensory Evaluation of Citronellyl Formate

Objective: To assess the olfactory characteristics of **Citronellyl Formate** in a standardized and reproducible manner.

Materials:

- **Citronellyl Formate** sample
- Odorless smelling strips (blotters)
- Ethanol (perfumer's grade, odorless)
- Glass beakers

- Pipettes
- Controlled environment (odor-free room with consistent temperature and humidity)

#### Protocol:

- Preparation of Solutions: Prepare a 10% solution of **Citronellyl Formate** in ethanol to facilitate evaluation. For certain applications, evaluations of the neat material may also be necessary.
- Dipping the Smelling Strips: Dip the narrow end of a smelling strip into the prepared solution for approximately 2-3 seconds, ensuring about 1 cm of the strip is submerged.
- Initial Evaluation (Top Notes): Immediately after dipping, wave the smelling strip about 10-15 cm from the nose and inhale gently. Record the initial impressions, focusing on the most volatile (top note) characteristics.
- Evaluation Over Time (Heart and Base Notes): Place the smelling strip on a labeled holder and evaluate its scent profile at regular intervals (e.g., 5 minutes, 30 minutes, 1 hour, 4 hours, and 24 hours). This allows for the assessment of the evolution of the fragrance, from the heart notes to the longer-lasting base notes. Note the tenacity (how long the odor is perceptible).
- Data Recording: For each time point, record detailed descriptors of the scent, including its character (e.g., rosy, green, fruity), intensity (on a scale of 1 to 10), and any other observations.
- Panelist Considerations: For formal sensory panels, ensure panelists are in a quiet, distraction-free environment.<sup>[12]</sup> To prevent olfactory fatigue, limit the number of samples evaluated in one session and provide breaks.<sup>[13]</sup>

## Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To separate the volatile constituents of a fragrance oil containing **Citronellyl Formate** and identify the odor-active compounds.

#### Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) or Mass Spectrometer (MS)
- Olfactory Detection Port (ODP)
- Appropriate GC column (e.g., non-polar or mid-polar capillary column)
- Helium (carrier gas)
- Fragrance sample containing **Citronellyl Formate**
- Syringe for injection

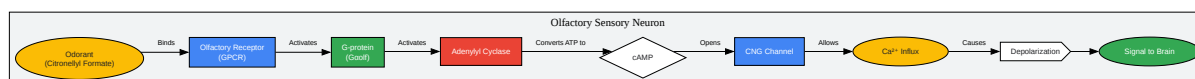
Protocol:

- Sample Preparation: Dilute the fragrance oil in a suitable solvent (e.g., ethanol or dichloromethane) to an appropriate concentration for GC analysis.
- Instrument Setup:
  - Install the GC column and connect the outlet to a splitter that directs the effluent to both the detector (FID/MS) and the ODP. A split ratio of 1:1 is common.
  - Set the GC parameters, including injector temperature, oven temperature program, carrier gas flow rate, and detector settings. The temperature program should be optimized to achieve good separation of the fragrance components.
- Analysis:
  - Inject the prepared sample into the GC.
  - As the compounds elute from the GC column, a trained analyst (assessor) sniffs the effluent at the ODP.
  - The assessor records the time, duration, and a detailed description of each odor perceived.

- Simultaneously, the detector (FID/MS) records the chromatogram, providing data on the retention time and abundance of each compound. The MS provides structural information for identification.
- **Data Correlation:** Correlate the sensory data from the ODP with the instrumental data from the detector. This allows for the identification of the specific compounds responsible for the different notes in the fragrance.

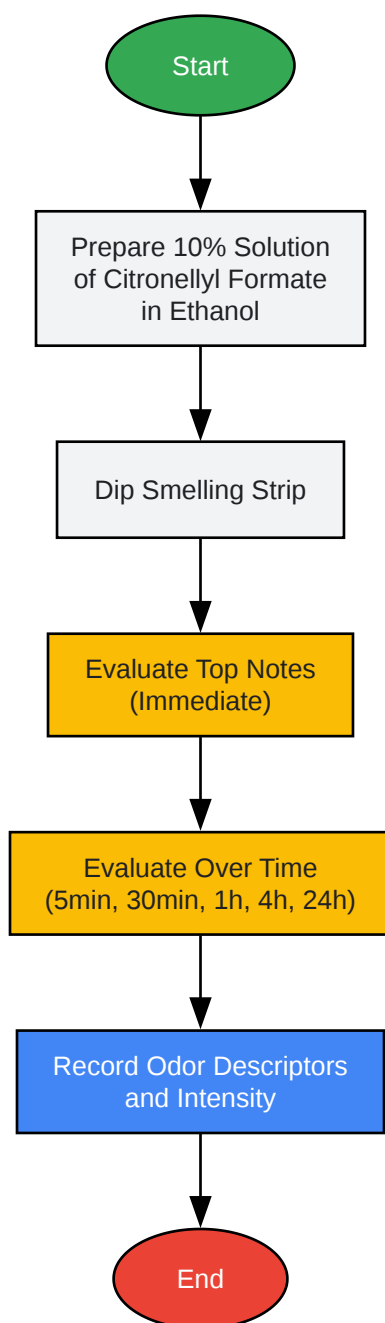
## Mandatory Visualizations

The following diagrams illustrate key concepts related to the application and evaluation of **Citronellyl Formate**.



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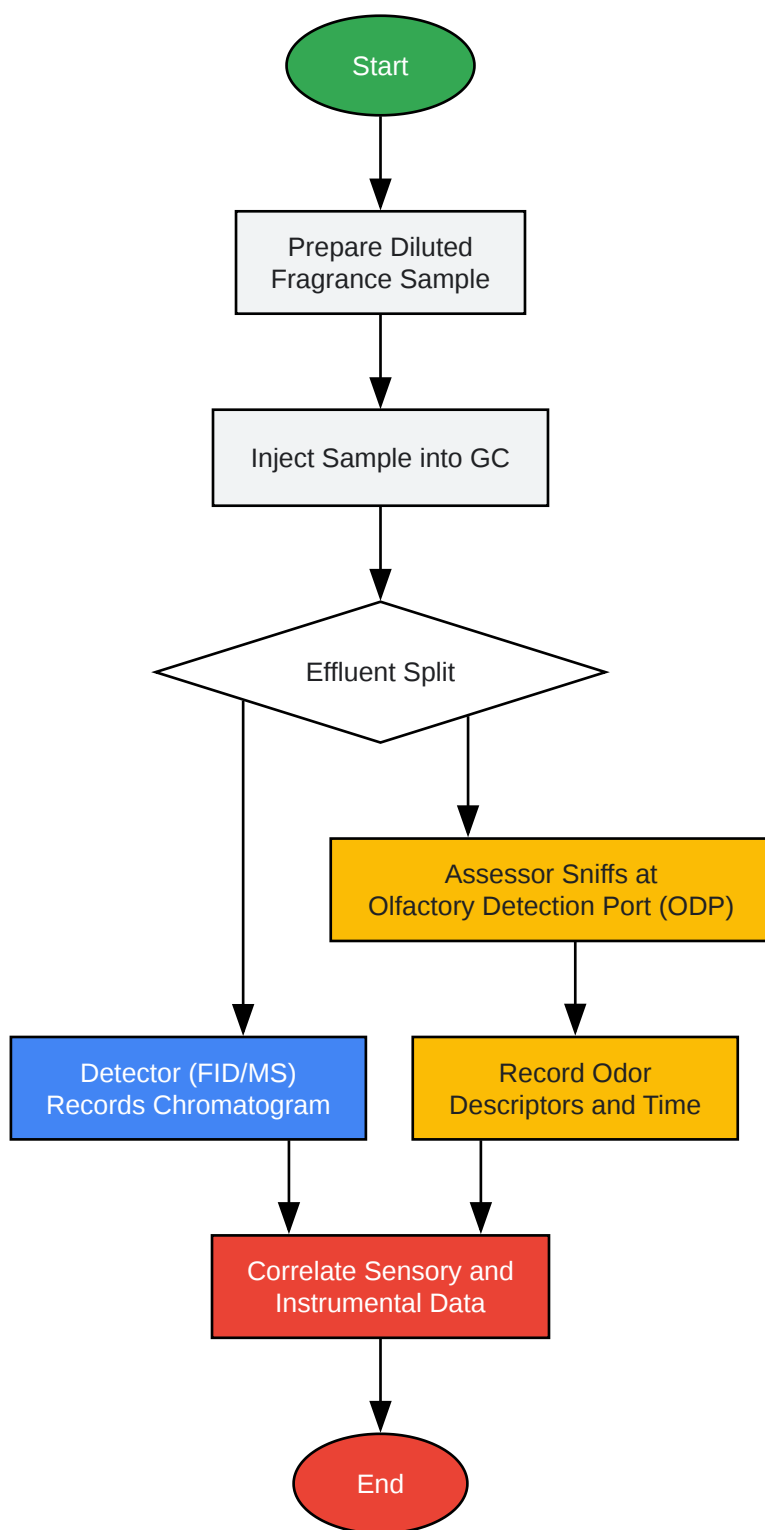
Caption: Olfactory Signaling Pathway for Odorant Perception.



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Caption: Workflow for Sensory Evaluation of **Citronellyl Formate**.





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Caption: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

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- To cite this document: BenchChem. [Application Notes and Protocols: Citronellyl Formate in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091523#application-of-citronellyl-formate-in-fragrance-formulation>]

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